

A Comprehensive Technical Guide to the Synthesis and Characterization of Sodium Tartrate Dihydrate

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Compound of Interest

Compound Name: Sodium tartrate dihydrate

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Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the synthesis and characterization of **sodium tartrate dihydrate** ($\text{Na}_2\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$), a compound of significant interest in various scientific fields. It serves as a primary standard for Karl Fischer titration due to its stable and precise water content.^{[1][2][3]} This document outlines detailed experimental protocols for its preparation and analysis, presents key quantitative data in structured tables, and visualizes workflows for clarity.

Physicochemical Properties

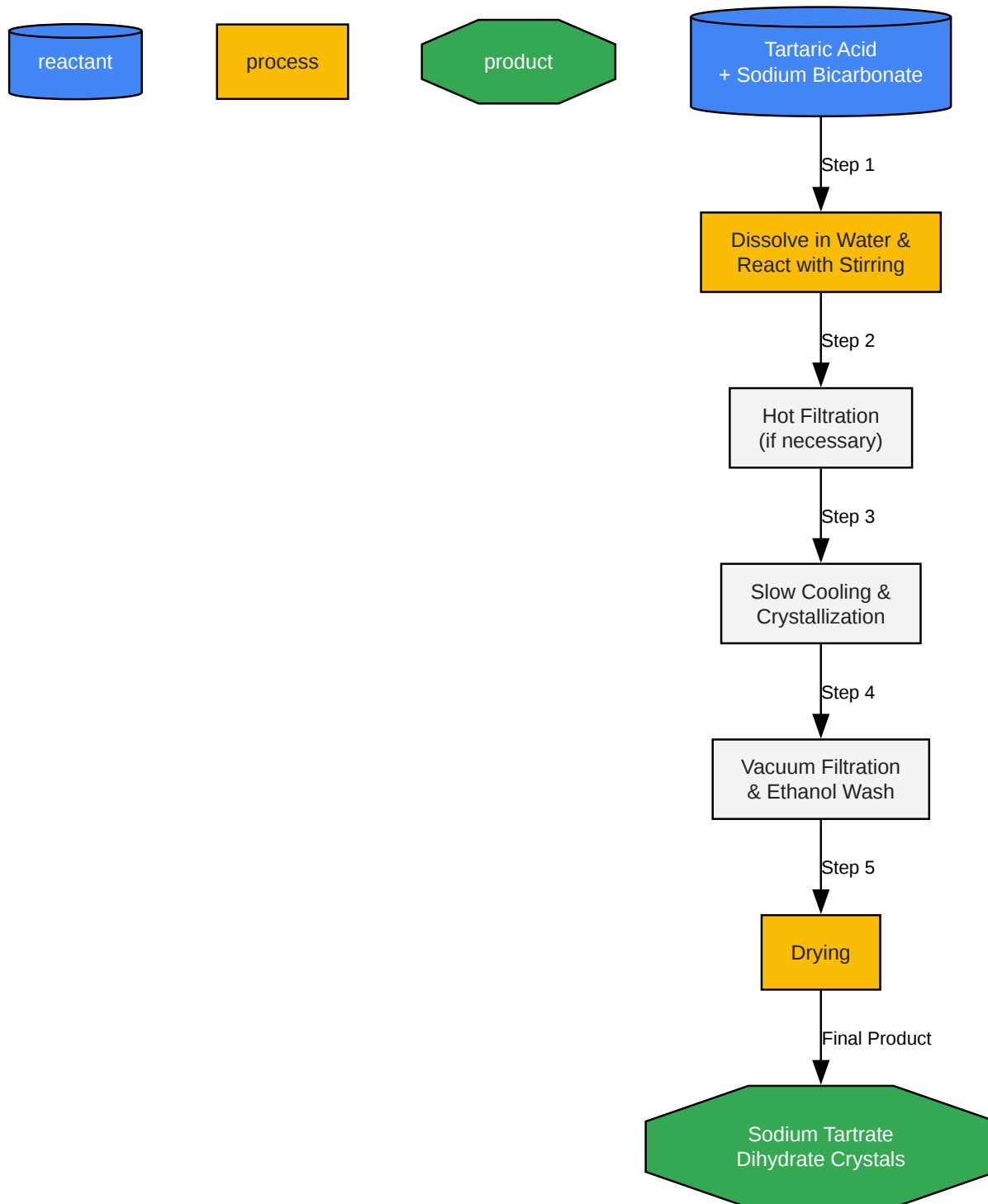
Sodium tartrate dihydrate is the disodium salt of L-(+)-tartaric acid.^[4] It presents as white, transparent, colorless, and odorless crystals.^{[1][5]}

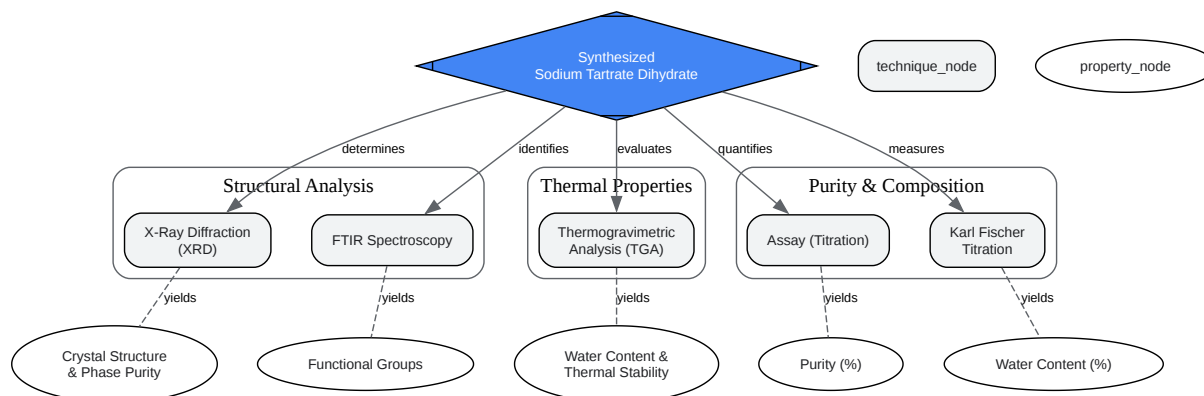
Property	Value	Reference
Chemical Formula	$\text{C}_4\text{H}_4\text{Na}_2\text{O}_6 \cdot 2\text{H}_2\text{O}$	[5]
Molar Mass	230.082 g/mol	[1]
Appearance	White crystalline powder	[1]
Density	1.82 g/cm ³	
Solubility in Water	290 g/L	
pH (5% solution at 25°C)	7.0 - 8.0	[5]

Synthesis of Sodium Tartrate Dihydrate

The synthesis of **sodium tartrate dihydrate** is typically achieved through the neutralization of tartaric acid with a sodium base, such as sodium bicarbonate or sodium carbonate.[1] The resulting salt is then crystallized from the aqueous solution.

- **Dissolution:** Dissolve a known molar equivalent of L-(+)-tartaric acid in distilled water in a beaker with gentle heating and stirring.
- **Neutralization:** Slowly add two molar equivalents of sodium bicarbonate (or one molar equivalent of sodium carbonate) in small portions to the tartaric acid solution. Effervescence (release of CO₂) will occur. Continue addition until the fizzing ceases, indicating the completion of the reaction.
- **Filtration:** If any unreacted starting material or impurities are present, filter the hot solution.
- **Crystallization:** Allow the clear filtrate to cool slowly to room temperature, undisturbed. Further cooling in an ice bath can promote crystallization.
- **Isolation and Washing:** Collect the formed crystals by vacuum filtration. Wash the crystals with a small amount of cold ethanol to remove any soluble impurities.
- **Drying:** Dry the purified crystals at a temperature below 150°C to prevent the loss of water of hydration. Store the final product in a desiccator.





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